

Validating the antiviral spectrum of 3-Deoxyaphidicolin against different viruses.

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Compound of Interest

Compound Name: 3-Deoxyaphidicolin

Cat. No.: B1253851

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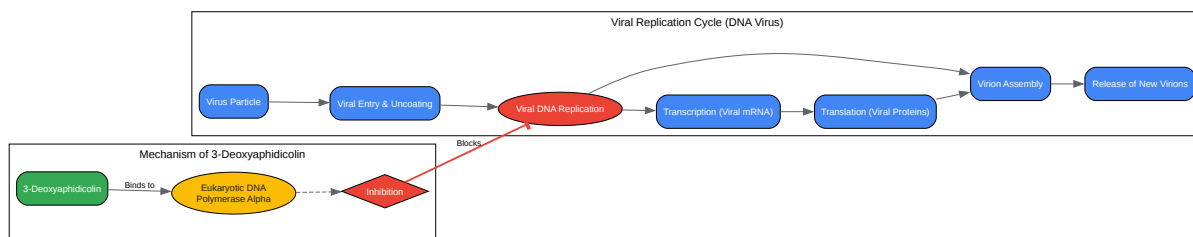
Unveiling the Antiviral Potential of 3-Deoxyaphidicolin: A Comparative Analysis

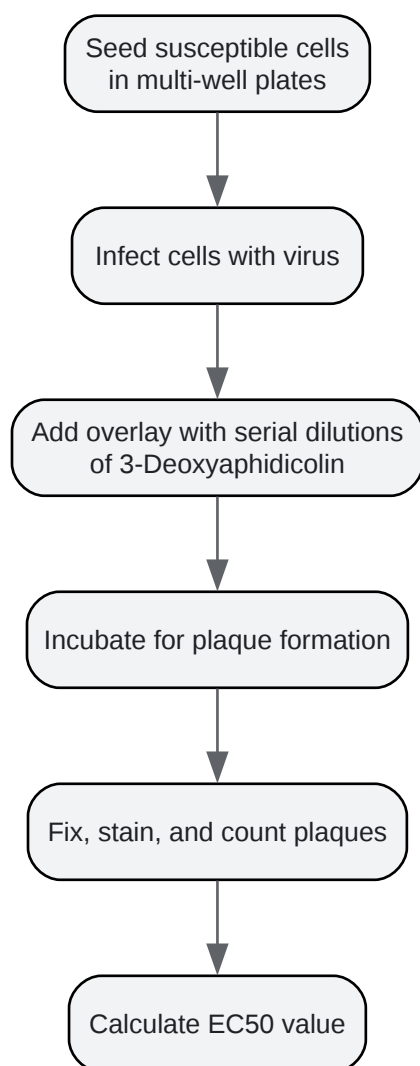
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[City, State] – [Date] – In the ongoing quest for novel antiviral therapeutics, **3-Deoxyaphidicolin**, a derivative of the tetracyclic diterpenoid aphidicolin, has emerged as a compound of interest for researchers in virology and drug development. This guide provides a comprehensive comparison of the antiviral spectrum of **3-Deoxyaphidicolin** against various viruses, its mechanism of action, and a comparative analysis with established antiviral agents, supported by available experimental data.

Mechanism of Action: Targeting Viral Replication at its Core

3-Deoxyaphidicolin, much like its parent compound aphidicolin, exerts its antiviral effects by selectively inhibiting eukaryotic DNA polymerase alpha.^{[1][2]} This enzyme plays a crucial role in the replication of DNA viruses. By competitively inhibiting the binding of deoxyribonucleoside triphosphates (dNTPs) to the viral DNA polymerase, **3-Deoxyaphidicolin** effectively halts the elongation of the viral DNA chain, thereby preventing viral replication.^[1] This targeted mechanism of action makes it a potent inhibitor of various DNA viruses.





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References

- 1. FDA-Approved Drugs with Potent In Vitro Antiviral Activity against Severe Acute Respiratory Syndrome Coronavirus 2 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Structural basis for inhibition of DNA replication by aphidicolin - PMC [pmc.ncbi.nlm.nih.gov]

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